

Natural sources of Gibberellin A17 in plants

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An In-depth Technical Guide to the Natural Sources of Gibberellin A17 in Plants

Introduction

Gibberellins (GAs) are a large family of diterpenoid phytohormones that play a crucial role in regulating various aspects of plant growth and development, including seed germination, stem elongation, leaf expansion, flowering, and fruit development[1][2][3]. To date, over 130 different gibberellins have been identified in plants, fungi, and bacteria, each designated with a number (e.g., GA1, GA2) in order of their discovery[3][4]. Gibberellin A17 (GA17) is a C20-gibberellin and a key intermediate in the early 13-hydroxylation pathway, one of the major routes for gibberellin biosynthesis in higher plants[5]. While not one of the most biologically active forms, the presence and metabolism of GA17 are integral to the homeostatic regulation of active gibberellins. This guide provides a comprehensive overview of the known natural sources of GA17, its biosynthesis, and the methodologies for its detection and quantification.

Natural Sources and Quantitative Data of Gibberellin A17

Gibberellin A17 has been identified as an endogenous gibberellin in a limited number of plant species and tissues. It is typically found in low concentrations, consistent with its role as an intermediate in a larger biosynthetic pathway. The following table summarizes the documented natural occurrences of GA17.

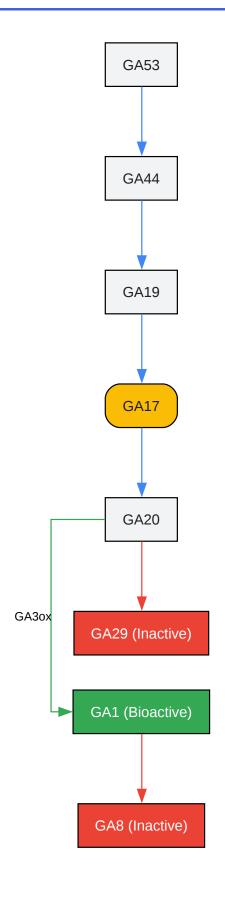


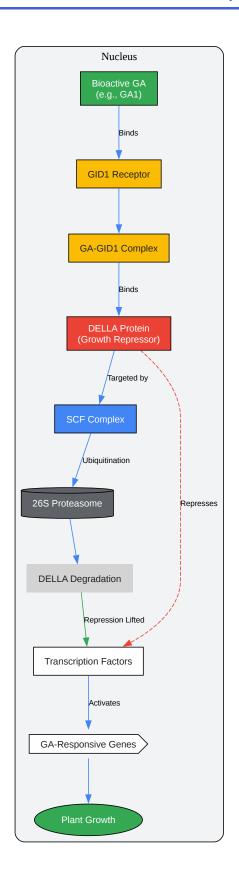
Plant Species	Tissue/Organ	Method of Identification	Reference
Arabidopsis thaliana (L.) Heynh.	Shoots	Gas Chromatography- Mass Spectrometry (GC-MS)	[5]
Phaseolus coccineus L.	Immature Seeds	Not specified in provided context	[6]
Zea mays L.	Kernels (7 and 9 days after pollination)	Gas Chromatography- Selected Ion Monitoring (GC-SIM), GC-MS	[7]

Biosynthesis of Gibberellin A17

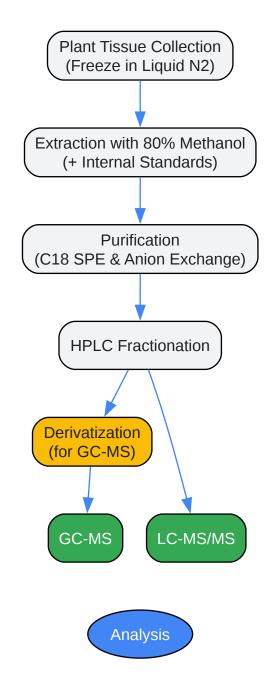
GA17 is synthesized as part of the early 13-hydroxylation pathway, which occurs in the plastids, endoplasmic reticulum, and cytoplasm[8][9]. This pathway is responsible for producing 13-hydroxylated gibberellins, such as the bioactive GA1. GA17 is formed from its precursor, GA19, through the action of a GA 20-oxidase. It is then further metabolized to GA20 by the same class of enzyme.











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